

Application Notes and Protocols for the Analysis of Bromacil Residues in Soil

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Compound of Interest

Compound Name: *Bromacil*

Cat. No.: *B1667870*

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This document provides detailed application notes and experimental protocols for the quantitative analysis of **bromacil** residues in soil samples. The methods described are tailored for researchers and scientists in environmental monitoring and agricultural science. Three primary analytical techniques are covered: Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS).

Gas Chromatography with Nitrogen-Phosphorus or Hall Detection (GC-NPD/Hall)

Application Note: This method is a robust and established technique for the determination of **bromacil**. Following a solvent extraction and cleanup procedure, the sample is analyzed using a gas chromatograph equipped with a selective detector, such as a Nitrogen-Phosphorus Detector (NPD) or a halogen-sensitive Hall detector, which provides good sensitivity and selectivity for halogenated compounds like **bromacil**.^{[1][2]}

Quantitative Data Summary

Parameter	Value	Sample Size	Reference
Method Sensitivity	0.05 ppm (mg/kg)	25 g	[1]
Method Recovery	Capable of recovering 0.04 ppm	Not Specified	[2]

Experimental Protocol

A. Reagents and Materials:

- Solvents: HPLC-grade chloroform, hexane, ethyl acetate, and toluene.[1]
- Soil Sample: 25 g, passed through a 2 mm sieve.
- Drying Agent: Anhydrous sodium sulfate.
- Filter Aid: Celite.
- Filter Paper: Whatman #5.
- **Bromacil** Standard: Analytical grade standard for calibration.

B. Sample Extraction:

- Weigh 25 g of the soil sample into a high-speed blender cup.
- Add a sufficient volume of chloroform to immerse the blender blades.
- Blend the mixture for 10 minutes at high speed.
- Set up a porcelain funnel with Whatman #5 filter paper and a layer of Celite, filtering the extract into a 1000 mL filtering flask.
- Return the filter cake to the blender and repeat the extraction and filtration steps two more times.
- Rinse the final filter cake with an additional 50 mL of chloroform.
- Combine all chloroform extracts for the cleanup procedure.

C. Sample Cleanup (Liquid-Liquid Partitioning):

- Transfer the combined chloroform extract to a 1000 mL round-bottomed flask and add 10 mL of water.

- Evaporate the chloroform using a rotary evaporator at 60°C.
- Transfer the remaining aqueous solution to a 250 mL separatory funnel. The final volume should not exceed 100 mL.
- Add 50 mL of hexane and shake vigorously for 1 minute. Allow the layers to separate and discard the upper hexane layer. Repeat this hexane wash two more times.
- The cleaned aqueous extract is now ready for final preparation before GC analysis. For **bromacil** parent compound, derivatization is not necessary.

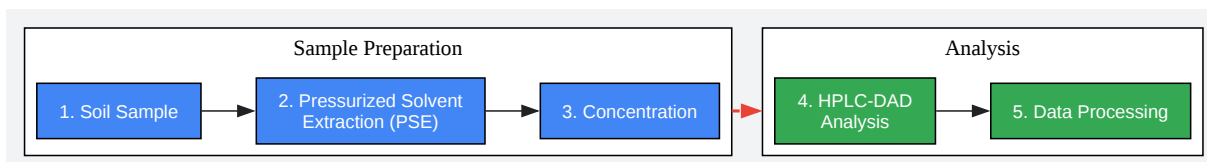
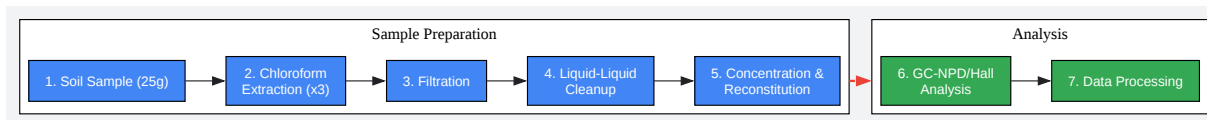
D. Final Preparation and GC Analysis:

- Transfer the aqueous solution to a clean separatory funnel and perform subsequent extractions as specified by the full EPA method (e.g., using ethyl acetate after pH adjustment).
- Evaporate the final solvent extract to dryness using a nitrogen evaporator (N-evap).
- Reconstitute the residue in a known volume of toluene (e.g., 1 mL).
- Inject a 4 µL aliquot into the GC system.

E. GC Parameters (Typical):

- Instrument: Gas chromatograph with a Hall 700A or Nitrogen-Phosphorus Detector.
- Column: Pyrex column packed with 10% SP-2250 on 100-120 Supelcoport (or modern equivalent capillary column).
- Temperatures: Injector, detector, and oven temperatures should be optimized for the specific instrument and column.
- Carrier Gas: Helium or Nitrogen.

Workflow Diagram



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References

- 1. epa.gov [epa.gov]
- 2. Gas-liquid chromatographic determination of bromacil residues - PubMed [pubmed.ncbi.nlm.nih.gov]
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